

A Technical Guide to Cerous Stearate: Molecular Properties and Applications

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Compound of Interest

Compound Name: Cerium stearate

Cat. No.: B159660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular formula and weight of cerous stearate, also known as cerium(III) stearate. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and polymer science, offering detailed information on its chemical properties, synthesis, and key applications.

Core Data Presentation

The fundamental molecular and physical properties of cerous stearate are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₅₄ H ₁₀₅ CeO ₆	[1] [2] [3]
Molecular Weight	990.49 g/mol	[1]
Appearance	White powder or pellets	[2]
CAS Number	10119-53-6	[1]
Synonyms	Cerium(III) stearate, Cerous stearate, Cerium tristearate, Cerium(3+) octadecanoate	[4]

Calculation of Molecular Weight

The molecular weight was calculated using the molecular formula $C_{54}H_{105}CeO_6$ and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC) and the National Institute of Standards and Technology (NIST).^{[5][6][7][8]}

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Oxygen (O): 15.999 u^[6]
- Cerium (Ce): 140.116 u^[9]

Calculation: $(54 * 12.011) + (105 * 1.008) + (6 * 15.999) + 140.116 = 990.49 \text{ g/mol}$

Applications and Experimental Protocols

Cerous stearate has garnered significant interest in various industrial and research applications, primarily for its role as a thermal stabilizer in polymers and as a component in drug delivery systems.

Thermal Stabilization of Poly(vinyl chloride) (PVC)

Cerous stearate is an effective thermal stabilizer for PVC, a widely used thermoplastic that is susceptible to degradation at processing temperatures. The degradation process, known as dehydrochlorination, releases hydrogen chloride (HCl) and leads to discoloration and loss of mechanical properties.^[1]

The stabilization mechanism of rare earth stearates like cerous stearate is attributed to the electronic structure of the cerium ion.^[2] The Ce^{3+} ion possesses vacant 4f and 5d electron orbitals, allowing it to act as a Lewis acid and coordinate with the labile chlorine atoms on the PVC polymer chain.^[2] This coordination inhibits the "unzipping" dehydrochlorination reaction. Furthermore, cerous stearate can neutralize the released HCl, preventing its catalytic role in further degradation.^[2]

This protocol outlines a general procedure for assessing the effectiveness of cerous stearate as a thermal stabilizer for PVC.

1. Materials and Preparation:

- PVC resin
- Cerous stearate (and other co-stabilizers if applicable)
- Plasticizer (e.g., dioctyl phthalate - DOP)
- Other processing aids as required
- Two-roll mill or internal mixer
- Hydraulic press
- Forced-air oven or thermogravimetric analyzer (TGA)
- Congo Red test apparatus (optional)

2. Compounding:

- Dry blend the PVC resin, cerous stearate, plasticizer, and any other additives in a high-speed mixer to ensure uniform dispersion. The concentration of cerous stearate is typically in the range of 0.5 to 3 parts per hundred of resin (phr).

3. Milling and Pressing:

- Process the dry blend on a two-roll mill at a temperature suitable for PVC compounding (typically 160-180°C) to form a homogenous sheet.
- Press the milled sheets into films or plaques of a defined thickness using a hydraulic press at a specified temperature and pressure.

4. Thermal Stability Testing:

- Static Thermal Stability (Oven Test): Place samples of the PVC films in a forced-air oven at a constant temperature (e.g., 180°C). Observe the samples at regular intervals and record the time taken for the first signs of discoloration (yellowing, browning, to blackening).
- Dynamic Thermal Stability (Thermogravimetric Analysis - TGA): Analyze a small sample of the compounded PVC using a TGA instrument. Heat the sample at a constant rate under a controlled atmosphere (e.g., nitrogen or air) and record the temperature at which significant weight loss (due to dehydrochlorination) begins.
- Congo Red Test: Place a sample of the PVC compound in a test tube heated in an oil bath at a specific temperature (e.g., 180°C). A strip of Congo Red indicator paper is placed in the

upper part of the test tube. The time taken for the indicator paper to turn blue (due to the evolution of HCl) is recorded as the thermal stability time.[5]

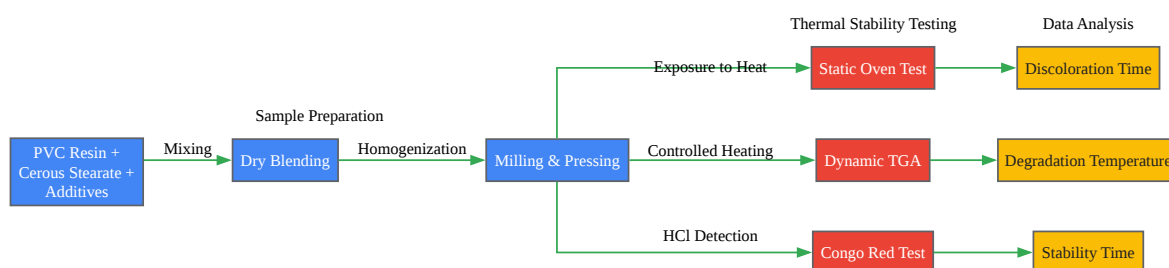
Role in Drug Delivery Systems

The unique properties of stearates, including their biocompatibility and ability to form micelles and nanoparticles, have led to their investigation in drug delivery systems. While research on cerous stearate itself in this area is emerging, the broader class of stearate-based compounds shows promise. Stearate-grafted dextran, for instance, has been shown to self-assemble into nanoscaled micelles capable of encapsulating and providing sustained release of drugs like doxorubicin for cancer therapy. These micelles demonstrated effective cellular uptake and the ability to overcome drug resistance in tumor cells.

Stearic acid nanoparticles have also been investigated to enhance the absorption of drugs like acyclovir by oral epithelial cells, suggesting a potential for stearate-based compounds in improving drug bioavailability. The lipophilic nature of the stearate component can facilitate passage through biological membranes.

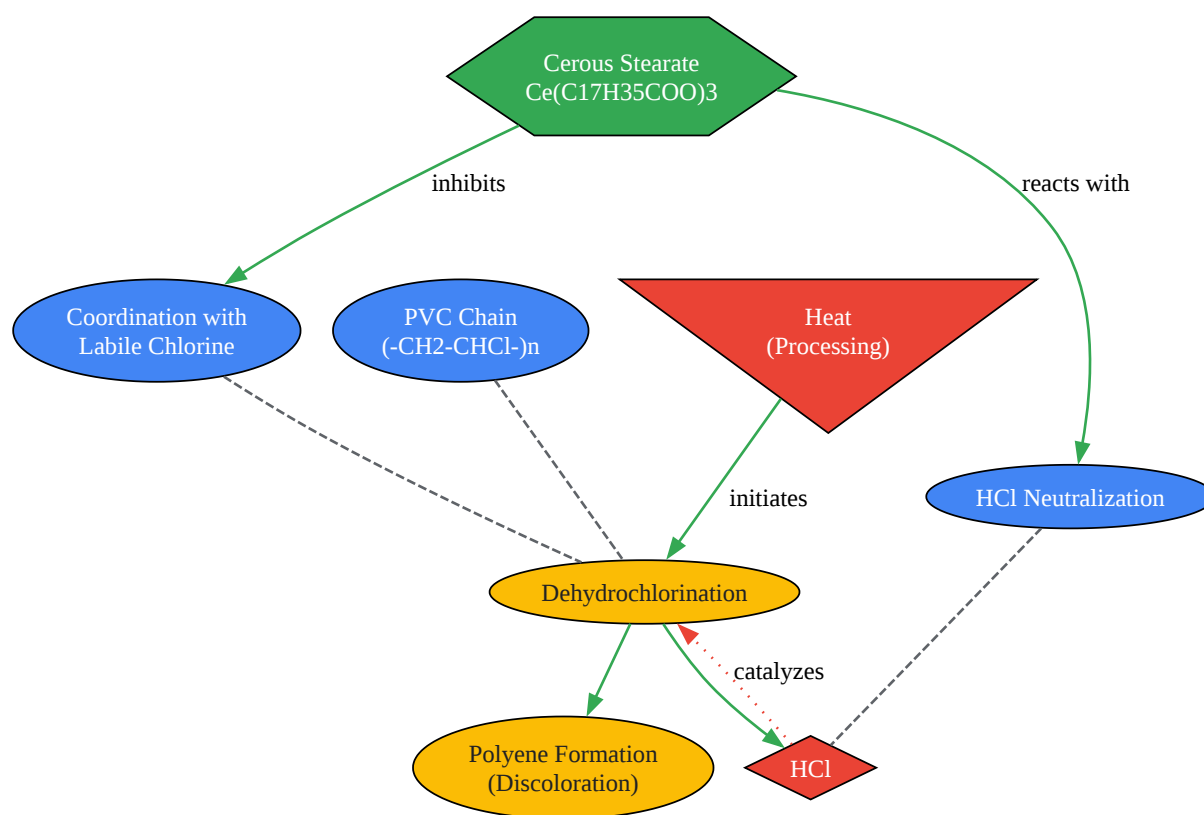
Visualizations

The following diagrams illustrate key processes related to the application of cerous stearate.



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Caption: Experimental workflow for evaluating PVC thermal stability.



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Caption: Mechanism of PVC thermal stabilization by cerous stearate.

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